

Selecting the Optimal Antibody for BMP7 Protein Level Detection: A Comparative Guide

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Compound of Interest

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For researchers, scientists, and drug development professionals investigating the role of Bone Morphogenetic Protein 7 (BMP7), the accurate detection and quantification of this protein are paramount. The choice of antibody is a critical determinant for the success of immunoassays. This guide provides a comprehensive comparison of commercially available antibodies for the detection of BMP7, with supporting experimental data and detailed protocols to aid in your selection process.

This guide objectively compares the performance of various BMP7 antibodies in key applications such as Western Blot (WB), Immunohistochemistry (IHC), and Enzyme-Linked Immunosorbent Assay (ELISA). All quantitative data is summarized in structured tables for easy comparison, and detailed experimental methodologies for key experiments are provided.

Comparative Analysis of BMP7 Antibodies

The selection of an appropriate antibody is contingent on its specificity, sensitivity, and performance in the desired application. Below is a comparative summary of several commercially available BMP7 antibodies. The data presented is compiled from manufacturer datasheets and independent scientific publications.

Antibody Performance in Western Blotting (WB)

Western blotting is a widely used technique to detect and quantify specific proteins in a complex mixture. The ideal antibody for WB should exhibit a strong and specific signal at the

expected molecular weight of BMP7 (approximately 49 kDa for the precursor and 35-38 kDa for the mature, glycosylated dimer).

Antibody	Supplier	Catalog No.	Type	Host	Tested Species	Recommended Dilution	Observed Molecular Weight	Validation Notes
Anti-BMP7	Proteintech	12221-1-AP	Polyclonal	Rabbit	Human, Mouse, Rat	1:500 - 1:2000	~49 kDa	Detected in MCF-7 and HEK-293 cell lysates. [1]
Anti-BMP7	Abcam	ab129156	Monoclonal (EPR5897)	Rabbit	Human, Mouse, Rat	1:1000 - 1:10000	~49 kDa	Cited in 10 publications. [2]
Anti-BMP7	Cell Signaling Technology	#4693	Polyclonal	Rabbit	Mouse	1:1000	~49 kDa (precursor)	Detects transfected levels of mouse BMP7 precursor protein. [3]
Anti-BMP7	R&D Systems	MAB3541	Monoclonal (164311)	Mouse	Human	1 µg/mL	Not specified	Detects human BMP7 in Western blots with

less than 1% cross-reactivity with other BMPs.

Anti-BMP7	Antibodies.com	A12690	Polyclonal	Rabbit	Human, Mouse, Rat	1:500 - 1:1000	Not specified	Validated in various cell line extracts. [4]
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Anti-BMP-7	Novus Biologicals	NBP1-69126	Polyclonal	Rabbit	Human, Rat	1.0 ug/ml	~16 kDa (predicted)	Validated in human fetal intestine and rat lung lysates. [5]
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Antibody Performance in Immunohistochemistry (IHC)

IHC is a powerful technique for visualizing the distribution and localization of proteins within tissues. A high-quality IHC antibody should provide specific staining in the expected cellular compartments with low background. BMP7 is known to be expressed in the kidney, particularly in the tubules.[6][7]

Antibody	Supplier	Catalog No.	Type	Host	Tested Species	Recommended Dilution	Validation Notes
Anti-BMP7	Proteintech	12221-1-AP	Polyclonal	Rabbit	Human	1:50 - 1:500	Staining observed in human kidney and renal cell carcinoma tissues. [1]
Anti-BMP-7	Thermo Fisher Scientific	PA5-87488	Polyclonal	Rabbit	Human, Mouse, Rat	1:50 - 1:200	Staining observed in paraffin-embedded mouse kidney. [8]
Anti-BMP-7	Novus Biologicals	NBP1-69126	Polyclonal	Rabbit	Human	1:10 - 1:500	Staining observed in human kidney and skin tissues. [5]
Anti-BMP7	Antibodies.com	A12690	Polyclonal	Rabbit	Mouse	1:50 - 1:200	Staining observed in paraffin-embedded mouse kidney. [4]

Human/ Mouse BMP-7	R&D Systems	AF354	Polyclon al	Goat	Human, Mouse	5-15 µg/mL	Validated for IHC applicatio ns.[9]
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Performance of BMP7 ELISA Kits

ELISA is a sensitive and quantitative method for measuring the concentration of a specific protein in a sample. The performance of an ELISA kit is determined by its sensitivity, assay range, and specificity.

ELISA Kit	Supplier	Catalog No.	Assay Range	Sensitivity	Sample Types
Human BMP-7 ELISA Kit	Invitrogen	EHBMP7	8.23 - 6,000 pg/mL	10 pg/mL	Serum, Plasma, Cell culture media. [10]
Human BMP-7 DuoSet ELISA	R&D Systems	DY354	62.5 - 4,000 pg/mL	Not specified	Cell culture supernates, Serum, Plasma.
Human BMP7 ELISA Kit	Proteintech	KE00127	15.6 - 1000 pg/mL	0.8 pg/mL	Serum, Plasma, Cell culture supernatants. [11]
Human BMP7 ELISA Kit	Kamiya Biomedical	KT-33884	Not specified	Not specified	Serum, Plasma, Tissue homogenates , Cell lysates, Cell culture supernates. [12]
Mouse BMP7 ELISA Kit	Antibodies.com	A76214	15.625 - 1000 pg/mL	9.375 pg/mL	Serum, Plasma, Tissue homogenates . [13]

Experimental Protocols

Detailed and validated experimental protocols are crucial for obtaining reliable and reproducible results. Below are representative protocols for Western Blot, IHC, and ELISA for BMP7 detection.

Western Blot Protocol

This protocol provides a general procedure for detecting BMP7 in cell lysates.

- Sample Preparation:
 - Lyse cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Determine protein concentration using a BCA assay.
 - Mix 20-30 µg of protein with Laemmli sample buffer and boil at 95-100°C for 5 minutes.
- SDS-PAGE and Transfer:
 - Separate protein samples on a 10-12% SDS-polyacrylamide gel.
 - Transfer proteins to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with the primary BMP7 antibody (at the recommended dilution) overnight at 4°C.
 - Wash the membrane three times with TBST for 10 minutes each.
 - Incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane three times with TBST for 10 minutes each.
- Detection:
 - Detect the signal using an enhanced chemiluminescence (ECL) substrate and image using a chemiluminescence detection system.

Immunohistochemistry (IHC) Protocol

This protocol is a general guideline for staining paraffin-embedded tissue sections.

- Deparaffinization and Rehydration:
 - Deparaffinize tissue sections in xylene and rehydrate through a graded series of ethanol to water.
- Antigen Retrieval:
 - Perform heat-induced epitope retrieval using a citrate buffer (pH 6.0) or Tris-EDTA buffer (pH 9.0) in a pressure cooker or water bath.[\[8\]](#)
- Staining:
 - Block endogenous peroxidase activity with 3% hydrogen peroxide.
 - Block non-specific binding with a blocking serum.
 - Incubate with the primary BMP7 antibody (at the recommended dilution) overnight at 4°C.
 - Wash with PBS or TBS.
 - Incubate with a biotinylated secondary antibody followed by a streptavidin-HRP complex.
 - Wash with PBS or TBS.
- Visualization and Counterstaining:
 - Develop the signal with a DAB substrate kit.
 - Counterstain with hematoxylin.
 - Dehydrate, clear, and mount the slides.

ELISA Protocol

This is a representative sandwich ELISA protocol.

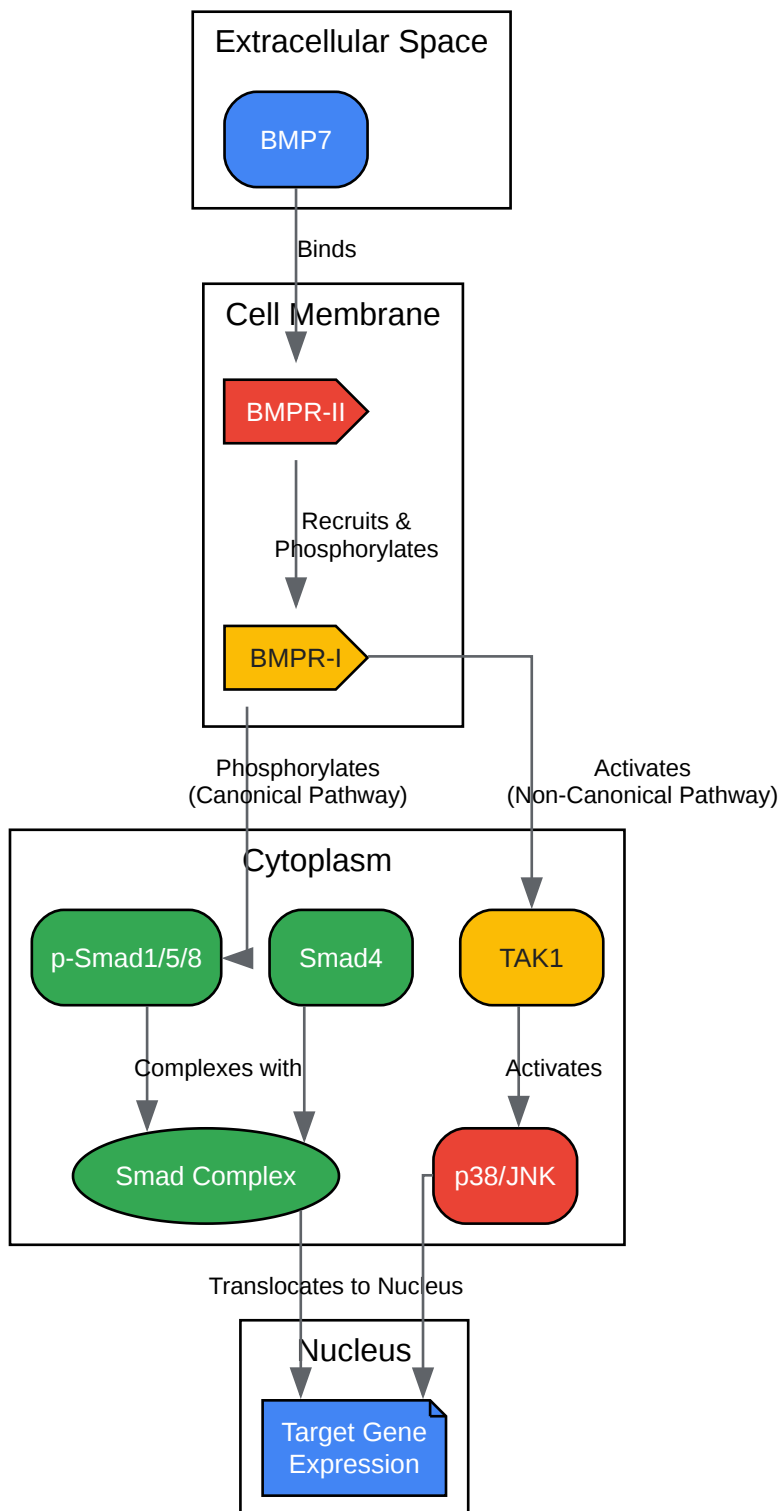
- Plate Preparation:

- Coat a 96-well plate with a capture antibody specific for BMP7 overnight at 4°C.
- Wash the plate with wash buffer.
- Block the plate with a blocking buffer for 1-2 hours at room temperature.
- Assay Procedure:
 - Add standards and samples to the wells and incubate for 2 hours at room temperature.
 - Wash the plate.
 - Add the detection antibody (biotinylated anti-BMP7 antibody) and incubate for 2 hours at room temperature.
 - Wash the plate.
 - Add streptavidin-HRP and incubate for 20-30 minutes at room temperature.
 - Wash the plate.
- Signal Detection:
 - Add TMB substrate and incubate in the dark for 15-30 minutes.
 - Stop the reaction with a stop solution.
 - Read the absorbance at 450 nm.

Visualizing Key Processes

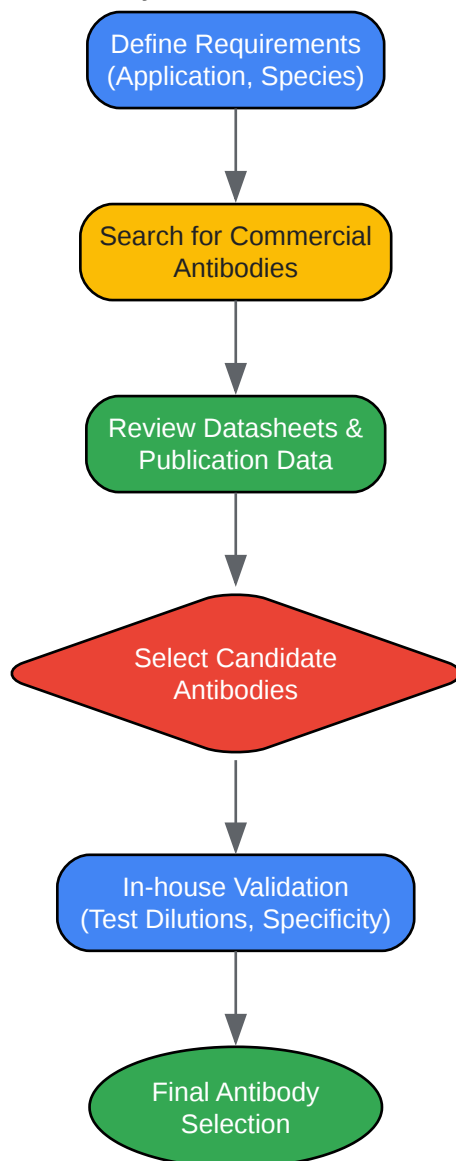
To further aid in understanding, the following diagrams illustrate the BMP7 signaling pathway, a typical antibody selection workflow, and the logical relationship of the comparison provided in this guide.

BMP7 Signaling Pathway

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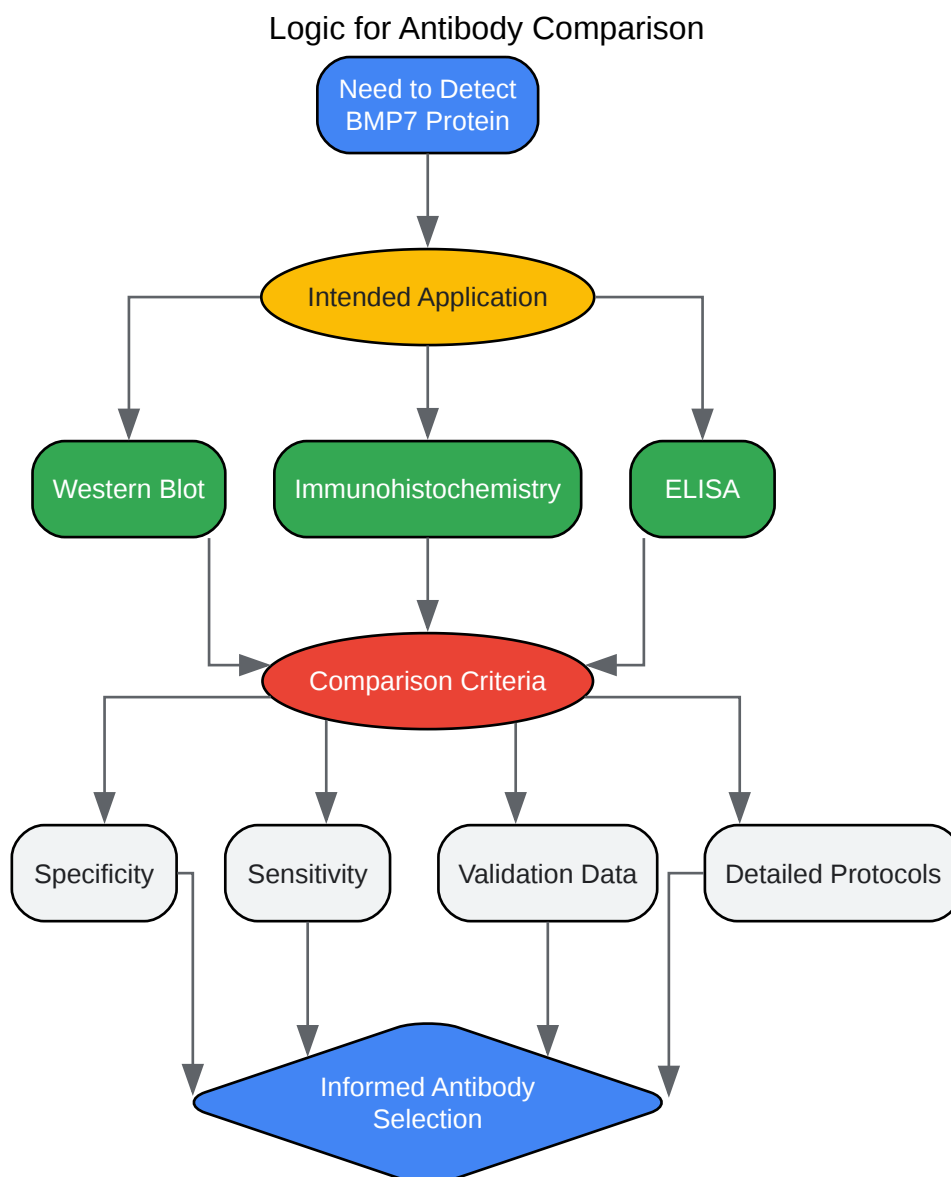
Caption: Canonical and Non-Canonical BMP7 Signaling Pathways.

Antibody Selection Workflow



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Caption: A streamlined workflow for selecting a suitable BMP7 antibody.



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Caption: Logical framework for comparing and selecting BMP7 antibodies.

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